

# Synthesis and Characterization of 3-Bromo-5-fluoroaniline: A Technical Guide

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## Compound of Interest

Compound Name: 3-Bromo-5-fluoroaniline

Cat. No.: B180217

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **3-Bromo-5-fluoroaniline**, a key intermediate in the development of various pharmaceutical and agrochemical compounds. This document details experimental protocols, physical and chemical properties, and spectroscopic data to support research and development activities.

## Physicochemical Properties

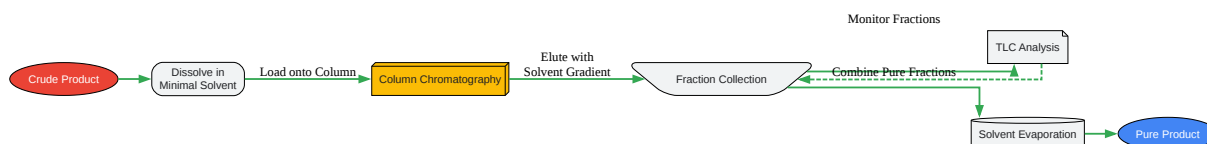
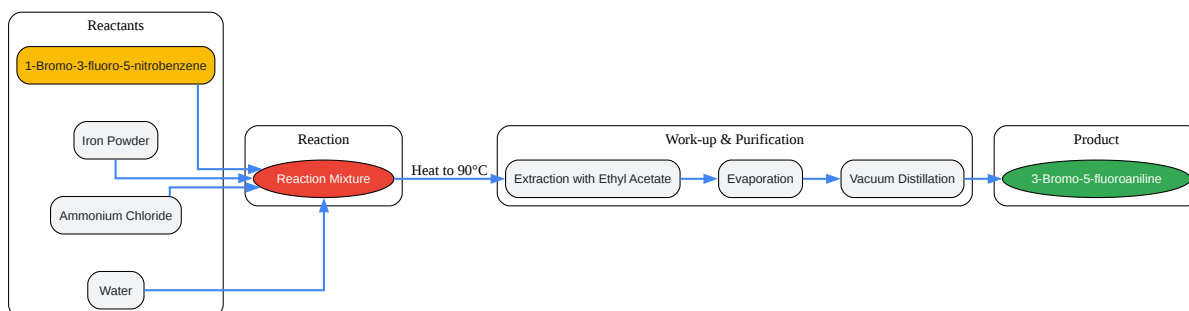
**3-Bromo-5-fluoroaniline** (CAS No: 134168-97-1) is a substituted aniline with the molecular formula  $C_6H_5BrFN$ .<sup>[1]</sup> Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	190.01 g/mol	[1]
Exact Mass	188.95894 Da	[1]
Appearance	Yellow Liquid	[2]
Density	1.8 ± 0.1 g/cm <sup>3</sup>	[2]
Boiling Point	245.5 °C at 760 mmHg	[2]
Flash Point	103.3 ± 21.8 °C	[2]
Refractive Index	1.580	[2]

## Synthesis Protocol

A common and effective method for the synthesis of **3-Bromo-5-fluoroaniline** is the reduction of the corresponding nitro compound, 1-bromo-3-fluoro-5-nitrobenzene. The following protocol is based on established chemical literature.

## Synthesis Workflow



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## References

- 1. 3-Bromo-5-fluoroaniline | C<sub>6</sub>H<sub>5</sub>BrFN | CID 15020155 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
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